

Total Synthesis of (\pm)-Neostenine: A Detailed Protocol

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Compound of Interest

Compound Name: **Neostenine**

Cat. No.: **B1156026**

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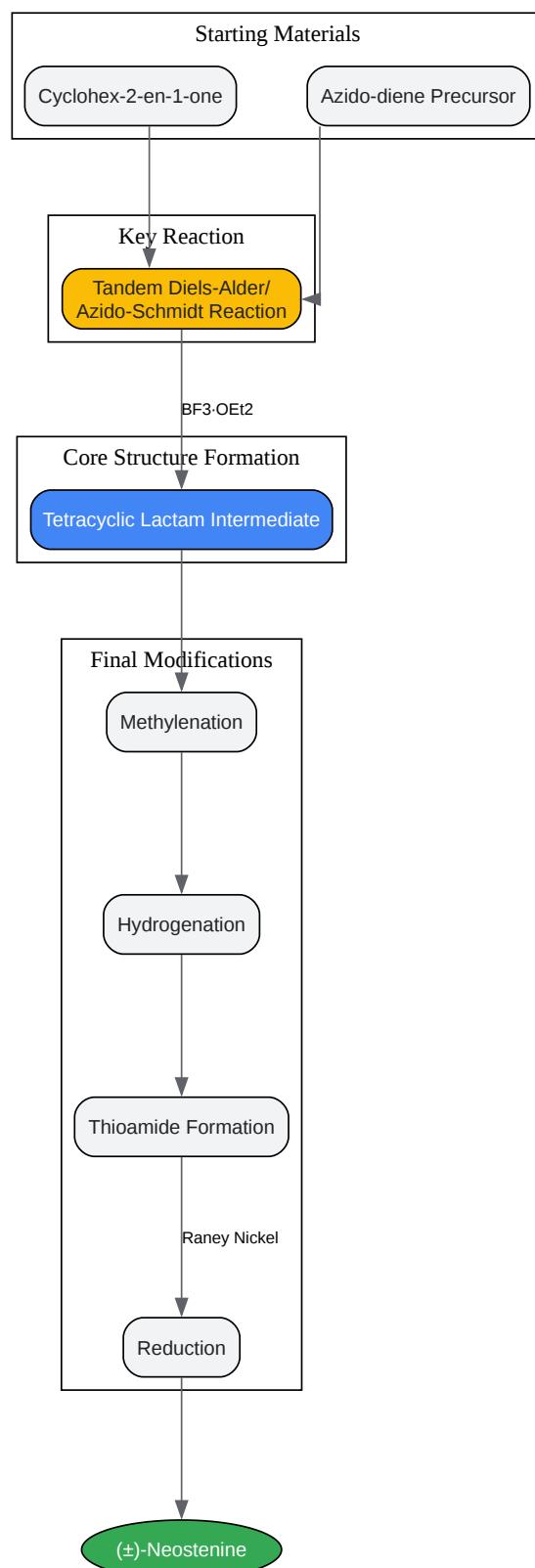
For Researchers, Scientists, and Drug Development Professionals

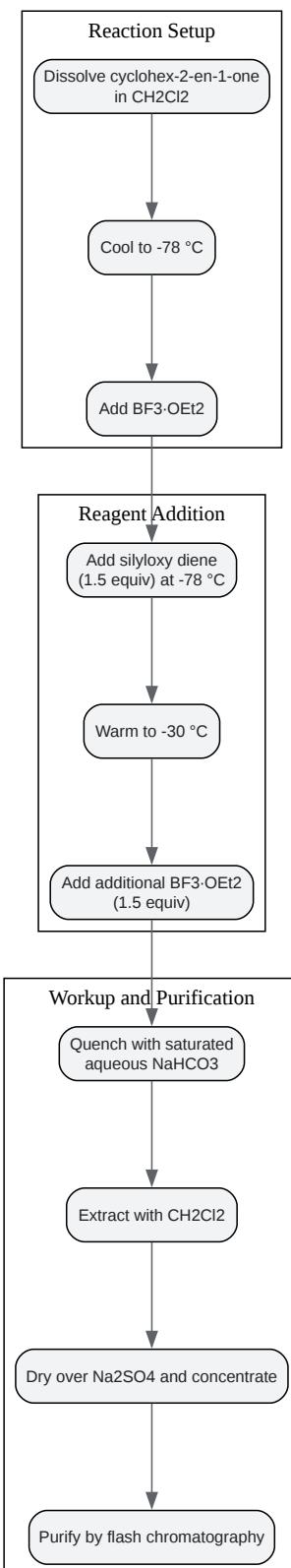
This document provides detailed application notes and protocols for the total synthesis of the Stemona alkaloid, (\pm)-**Neostenine**. The protocols are based on the successful synthesis reported by Frankowski, Golden, Zeng, Lei, and Aubé, which employs a key tandem Diels-Alder/azido-Schmidt reaction. This approach offers an efficient route to the core structure of several Stemona alkaloids.

Strategic Overview

The synthesis commences with the preparation of a key dieneophile and an azido-diene, which then undergo a Lewis acid-promoted tandem Diels-Alder/azido-Schmidt reaction to construct the tetracyclic core of **Neostenine** in a single step. Subsequent functional group manipulations, including the introduction of the C13 methyl group and reduction of the lactam, complete the synthesis.

Synthetic Pathway Overview



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